

An In-depth Technical Guide to 4-Oxo-octanenitrile: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: 4-Oxo-octanenitrile

CAS No.: 64277-98-1

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Versatility of β -Ketonitriles

In the landscape of organic synthesis and medicinal chemistry, β -ketonitriles stand out as exceptionally versatile intermediates.^{[1][2]} These bifunctional molecules, characterized by a ketone and a nitrile group separated by a methylene bridge, are prized for their dual reactivity, which allows for the construction of a diverse array of complex molecular architectures.^{[1][3]} The strategic positioning of the electron-withdrawing ketone and nitrile functionalities activates the intervening methylene group, making the entire scaffold amenable to a wide range of chemical transformations.^[1] This guide provides a comprehensive technical overview of **4-Oxo-octanenitrile**, a member of this important class of compounds. While specific experimental data for **4-Oxo-octanenitrile** is limited in publicly available literature, this guide will leverage data from homologous series and the well-established chemistry of β -ketonitriles to predict its chemical and physical properties, outline synthetic and characterization methodologies, and discuss its potential applications, particularly in the realm of drug discovery.

Predicted Physicochemical Properties of 4-Oxo-octanenitrile

The physical properties of **4-Oxo-octanenitrile** can be reliably estimated by examining the trends within the homologous series of β -ketonitriles. As the carbon chain length increases, properties such as boiling point and density are expected to increase, while water solubility is expected to decrease.

Property	Predicted Value for 4-Oxo-octanenitrile	Rationale and Comparative Data
Molecular Formula	C ₈ H ₁₃ NO	Based on the structure: an eight-carbon chain with a ketone at the 4-position and a terminal nitrile group.
Molecular Weight	139.19 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow liquid	Shorter chain β -ketonitriles like 3-oxobutanenitrile are liquids at room temperature.[4][5]
Boiling Point	~220-240 °C (at 760 mmHg)	Boiling points of nitriles increase with chain length due to stronger van der Waals forces.[6][7] For comparison, 3-oxopentanenitrile has a boiling point of 146.1 °C, and the boiling point generally increases with the addition of each methylene group.[8]
Density	~0.94 - 0.96 g/cm ³	The density is expected to be slightly less than that of water, similar to other liquid nitriles and ketones. 3-Oxopentanenitrile has a density of approximately 0.956 g/cm ³ . [8]
Solubility	The presence of polar ketone and nitrile groups suggests good solubility in polar organic solvents such as ethanol, acetone, and ethyl acetate.[5] [9] Solubility in water is expected to be limited due to	

the increased length of the hydrophobic alkyl chain compared to shorter-chain analogs.^[7]

Spectroscopic Characterization: A Predictive Analysis

The structural elucidation of a novel compound like **4-Oxo-octanenitrile** would rely on a combination of spectroscopic techniques. Based on the known spectral data of similar β -ketonitriles, the following characteristics can be predicted.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Oxo-octanenitrile** is expected to show characteristic absorption bands for its two functional groups.

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)
C≡N (Nitrile)	Stretching	2240 - 2260
C=O (Ketone)	Stretching	1710 - 1730
C-H (sp ³ hybridized)	Stretching	2850 - 3000

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum will provide information on the number of different types of protons and their neighboring environments.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 0.9	Triplet	3H	-CH ₃ (H8)
~ 1.3	Sextet	2H	-CH ₂ - (H7)
~ 1.6	Quintet	2H	-CH ₂ - (H6)
~ 2.5	Triplet	2H	-CH ₂ -C=O (H5)
~ 2.8	Triplet	2H	O=C-CH ₂ - (H3)
~ 2.6	Triplet	2H	-CH ₂ -CN (H2)

¹³C NMR: The carbon NMR spectrum will show distinct signals for each of the eight carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment
~ 208	C=O (C4)
~ 119	C $\equiv$ N (C1)
~ 45	-CH ₂ -C=O (C5)
~ 40	O=C-CH ₂ - (C3)
~ 25	-CH ₂ - (C6)
~ 22	-CH ₂ - (C7)
~ 18	-CH ₂ -CN (C2)
~ 13	-CH ₃ (C8)

Mass Spectrometry (MS)

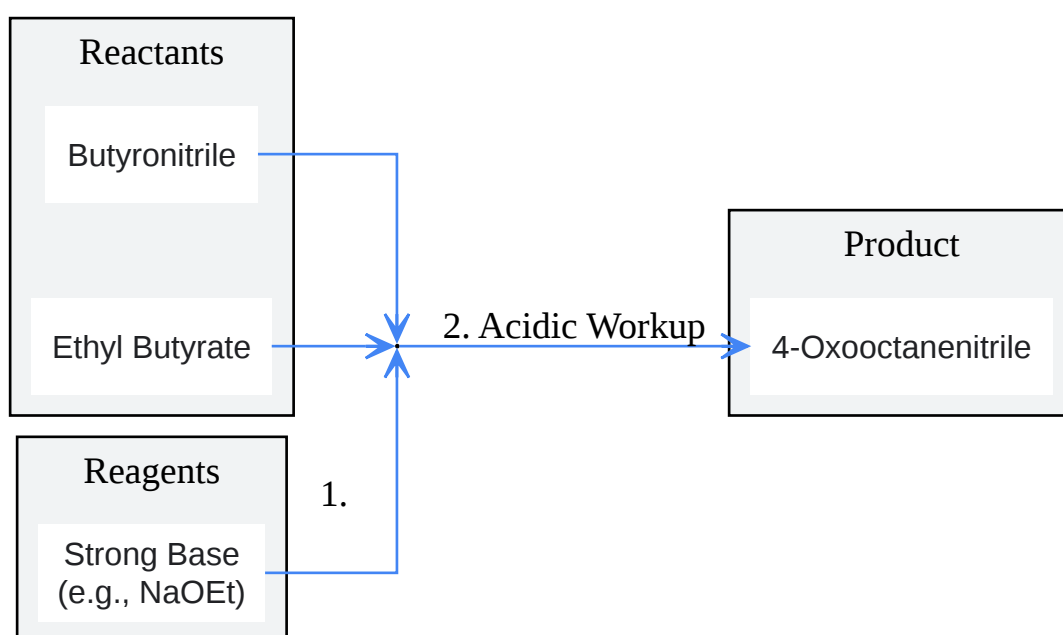
Electron ionization mass spectrometry (EI-MS) would likely show a molecular ion peak [M]⁺ at m/z = 139. The fragmentation pattern would be characteristic of ketones and nitriles, with prominent fragments arising from alpha-cleavage around the carbonyl group and loss of the nitrile group.

Synthesis and Reactivity

General Synthesis of β -Ketonitriles

A common and effective method for the synthesis of β -ketonitriles is the acylation of a nitrile with an ester in the presence of a strong base.[10] For the synthesis of **4-Oxoctanenitrile**, this would involve the reaction of butyronitrile with an ester of butyric acid, such as ethyl butyrate, using a base like sodium ethoxide or sodium amide.

Reaction Scheme for the Synthesis of **4-Oxoctanenitrile**



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Caption: General synthesis of **4-Oxoctanenitrile** via Claisen-type condensation.

Key Reactivity of **4-Oxoctanenitrile**

The reactivity of **4-Oxoctanenitrile** is dictated by its three key structural features: the acidic α -protons on the methylene bridge between the two functional groups, the electrophilic carbonyl carbon, and the electrophilic nitrile carbon.

- **Acidity of α -Protons:** The protons on the carbon atom adjacent to both the ketone and nitrile groups (C3) are significantly acidic and can be readily removed by a base to form a

stabilized enolate. This enolate is a potent nucleophile and can participate in various carbon-carbon bond-forming reactions.

- **Reactions at the Carbonyl Group:** The ketone functionality can undergo typical reactions of carbonyls, such as reduction to a secondary alcohol, reductive amination, and addition of organometallic reagents.
- **Reactions of the Nitrile Group:** The nitrile group can be hydrolyzed to a carboxylic acid or an amide, or reduced to a primary amine.^[11] It can also undergo nucleophilic addition.^[1]

Experimental Protocols

Protocol 1: Synthesis of 4-Oxooctanenitrile (General Procedure)

This protocol is a generalized procedure for the synthesis of a β -ketonitrile via the acylation of a nitrile with an ester.

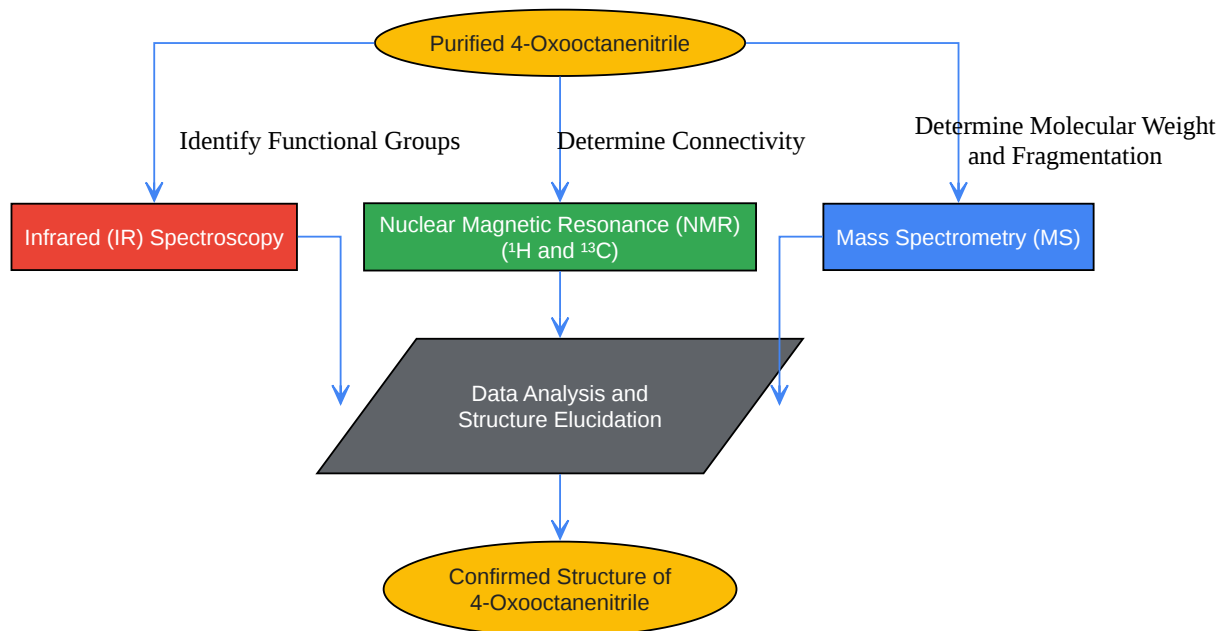
Materials:

- Butyronitrile
- Ethyl butyrate
- Sodium ethoxide
- Toluene (anhydrous)
- Hydrochloric acid (1 M)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- To a suspension of sodium ethoxide (1.0 eq) in anhydrous toluene in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer under an inert atmosphere (e.g., nitrogen or argon), add ethyl butyrate (1.0 eq) and butyronitrile (1.2 eq).
- Heat the reaction mixture to reflux (approximately 110°C) and stir vigorously for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and quench by the slow addition of 1 M hydrochloric acid until the mixture is acidic (pH ~2-3).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with water, followed by a saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude **4-Oxoctanenitrile**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.

Protocol 2: Spectroscopic Characterization Workflow



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Caption: A general workflow for the spectroscopic characterization of **4-Oxoctanenitrile**.

Safety and Handling

As with all nitrile-containing compounds, **4-Oxoctanenitrile** should be handled with appropriate safety precautions in a well-ventilated fume hood.[4] Nitriles can be toxic if inhaled, ingested, or absorbed through the skin.[12]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid breathing vapors. Use only in a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Applications in Drug Development

The β -ketonitrile scaffold is a valuable building block in the synthesis of a wide range of heterocyclic compounds, many of which are of pharmaceutical interest.^{[2][13]} The ability of β -ketonitriles to participate in cyclization reactions makes them key intermediates in the synthesis of pyridines, pyrimidines, and pyrazoles, which are core structures in many therapeutic agents.^[13] While specific applications of **4-Oxo-octanenitrile** have not been reported, its structural motifs suggest its potential as a precursor for the synthesis of novel bioactive molecules for drug discovery programs.

Conclusion

Although specific experimental data for **4-Oxo-octanenitrile** is not readily available, a comprehensive understanding of its chemical and physical properties can be derived from the well-established chemistry of β -ketonitriles and data from its lower homologues. This technical guide provides a robust framework for researchers and drug development professionals to approach the synthesis, characterization, and potential applications of this and other similar β -ketonitrile compounds. The versatile reactivity of this scaffold continues to make it an attractive target for the development of novel synthetic methodologies and the discovery of new therapeutic agents.

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